

# Technical Support Center: Optimizing AKD and Retention Aid Dosage

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## Compound of Interest

Compound Name: ALKYL KETENE DIMER

Cat. No.: B1176502

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This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers, scientists, and drug development professionals in optimizing the dosage of **Alkyl Ketene Dimer** (AKD) and retention aids for improved performance in their experiments.

## Troubleshooting Guide

This guide addresses specific issues that may be encountered during the sizing process with AKD and retention aids.

Issue	Potential Causes	Recommended Actions
Poor Sizing (High Cobb Value)	<ul style="list-style-type: none"><li>- Insufficient AKD dosage.</li><li>- Poor retention of AKD.[1]-</li><li>- Inadequate curing (time or temperature).[1]-</li><li>- Unfavorable pH levels (too low).[2]-</li><li>- AKD hydrolysis due to high alkalinity or prolonged exposure to water.[3]-</li><li>- Interference from other wet-end additives.[2]</li></ul>	<ul style="list-style-type: none"><li>- Incrementally increase AKD dosage.</li><li>- Optimize retention aid dosage and type.[1]-</li><li>- Ensure drying temperature is between 90-120°C.[2]-</li><li>- Maintain pH in the optimal range of 7.5-8.5.[4]-</li><li>- Check for and address sources of high alkalinity.</li><li>- Evaluate the compatibility of all wet-end chemicals.</li></ul>
Sizing Reversion (Loss of Sizing Over Time)	<ul style="list-style-type: none"><li>- Hydrolysis of unreacted AKD.[3]-</li><li>- Migration of AKD from fibers to fillers over time.[4]-</li><li>- High fines content in the pulp retaining unreacted AKD.[2]</li></ul>	<ul style="list-style-type: none"><li>- Ensure complete curing of the AKD.</li><li>- Optimize the addition point of AKD and retention aid.</li><li>- Improve overall retention to minimize unreacted AKD in the system.[3]</li></ul>
Deposits on Machine/Equipment	<ul style="list-style-type: none"><li>- Overdosing of AKD or retention aid.</li><li>- Poor stability of the AKD emulsion.[5]-</li><li>- Accumulation of un-retained AKD and fines in the white water system.[6]</li></ul>	<ul style="list-style-type: none"><li>- Reduce dosage to the optimal effective level.</li><li>- Verify the quality and stability of the AKD emulsion.[5]-</li><li>- Improve first-pass retention to minimize deposits.[3]</li></ul>
Reduced Paper Strength	<ul style="list-style-type: none"><li>- Over-flocculation caused by excessive retention aid dosage, leading to poor sheet formation.[7]-</li><li>- High levels of fillers, which can be exacerbated by high retention.</li></ul>	<ul style="list-style-type: none"><li>- Optimize the retention aid dosage to avoid over-flocculation.[7]-</li><li>- Re-evaluate the filler content and its interaction with the retention system.</li></ul>

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Variable Sizing Performance	- Fluctuations in wet-end chemistry (pH, alkalinity, conductivity).- Inconsistent pulp quality or fines content. [2]- Inaccurate chemical dosing.	- Stabilize wet-end conditions.- Ensure consistent raw material quality.- Calibrate and maintain chemical dosing pumps.
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## Frequently Asked Questions (FAQs)

Q1: What is the fundamental mechanism of AKD sizing?

A1: AKD sizing is a reactive process where the AKD molecules, which are hydrophobic, chemically react with the hydroxyl groups on cellulose fibers. This reaction forms a covalent ester bond, creating a hydrophobic layer on the fiber surface that repels water.[2][8] For this to be effective, the AKD must first be retained on the fibers and then subjected to sufficient heat in the dryer section of the paper machine to "cure" or drive the chemical reaction.[1]

Q2: How do retention aids improve AKD sizing performance?

A2: Retention aids, typically cationic polymers like cationic polyacrylamide (C-PAM), enhance the attachment of both AKD emulsion particles and fine particles (including fillers) to the larger cellulose fibers.[2][9] This prevents the loss of AKD into the white water, ensuring more of the sizing agent is available to react with the fibers, thereby improving sizing efficiency and reducing chemical costs.[2][10]

Q3: What is the optimal pH for AKD sizing?

A3: AKD is most effective in a neutral to slightly alkaline pH range, typically between 7.5 and 8.5.[4] If the pH is too low (acidic), the reactivity of AKD with cellulose is significantly reduced.[11] Conversely, a very high pH can lead to the hydrolysis of AKD, where it reacts with water instead of cellulose, rendering it ineffective for sizing.[3]

Q4: What are the key factors influencing the curing of AKD?

A4: The primary factors are temperature and time. The chemical reaction between AKD and cellulose is accelerated by heat.[1] A typical drying temperature range for effective curing is 90–

120°C.[2] The amount of time the paper spends in the dryer section is also critical; insufficient drying time can lead to incomplete curing and poor sizing.[2]

Q5: Can the type of pulp affect AKD sizing efficiency?

A5: Yes, the type and quality of pulp have a significant impact. Hardwood pulps, with their shorter fibers and higher fines content, may require higher AKD dosages compared to softwood pulps.[2] Recycled fibers can also be challenging due to the presence of contaminants and residual chemicals that may interfere with AKD retention and reaction.[2]

## Experimental Protocols

### Laboratory Handsheet Study for Optimizing AKD and Retention Aid Dosage

Objective: To determine the optimal dosage of AKD and a specific retention aid for achieving a target sizing level (e.g., Cobb60 value) in a laboratory setting.

Materials:

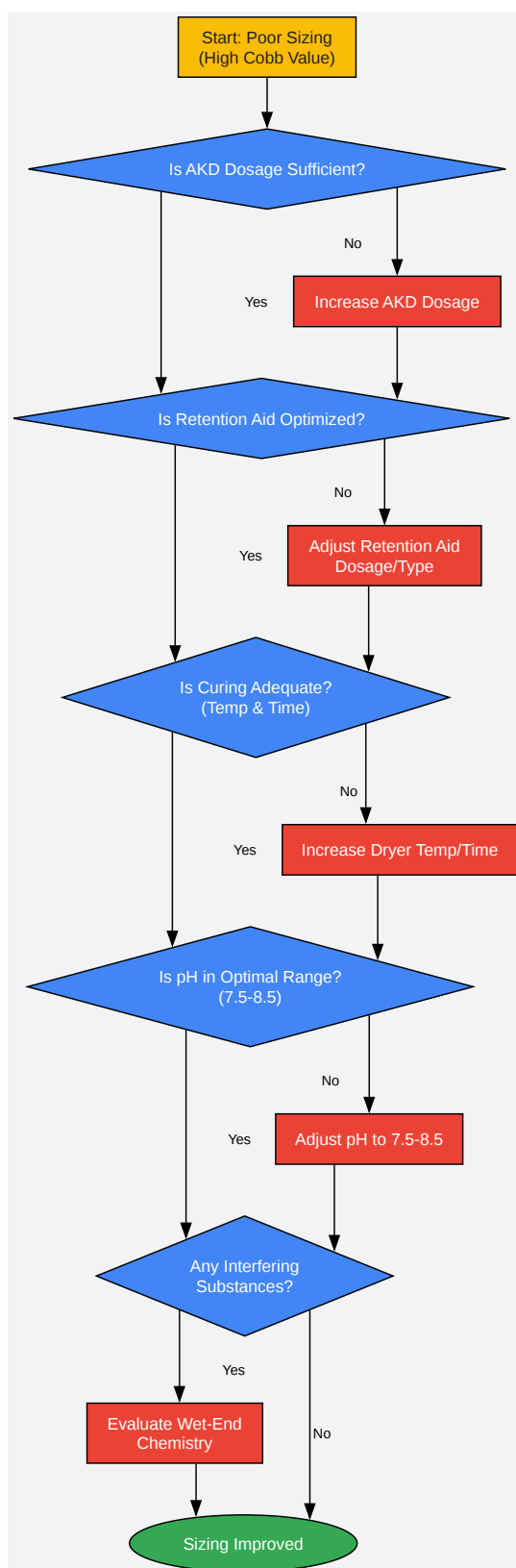
- Pulp slurry of a known consistency
- AKD emulsion
- Retention aid solution (e.g., Cationic Polyacrylamide)
- Standard laboratory handsheet former
- Press
- Drying equipment (e.g., heated drum dryer or oven)
- Cobb sizing tester
- pH meter and chemicals for pH adjustment (e.g., H<sub>2</sub>SO<sub>4</sub>, NaOH)

Methodology:

- Pulp Preparation: Prepare a sufficient quantity of pulp slurry at a fixed consistency (e.g., 0.5%). Adjust the pH of the slurry to the desired level (e.g., 7.8).
- Additive Preparation: Prepare stock solutions of the AKD emulsion and the retention aid at known concentrations.
- Experimental Matrix: Design a matrix of experiments with varying dosages of AKD and retention aid. For example:
  - AKD dosages: 0.05%, 0.10%, 0.15%, 0.20% (based on dry pulp weight)
  - Retention Aid dosages: 0.01%, 0.02%, 0.03% (based on dry pulp weight)
- Handsheet Formation:
  - For each condition in the matrix, take a measured volume of the pulp slurry.
  - Add the cationic retention aid to the slurry and mix for a specified time (e.g., 30 seconds). The order of addition is crucial; typically, a cationic retention aid is added before the AKD. [\[12\]](#)
  - Add the AKD emulsion and mix for another specified time (e.g., 60 seconds).
  - Form a handsheet according to standard laboratory procedures.
- Pressing and Drying:
  - Press the handsheet to a target moisture level.
  - Dry the handsheet under controlled conditions to simulate machine drying and to cure the AKD (e.g., 105°C for 15 minutes). [\[13\]](#)
- Conditioning and Testing:
  - Condition the dried handsheets in a controlled temperature and humidity environment for at least 24 hours.
  - Measure the water absorptiveness (Cobb60 value) for each handsheet.

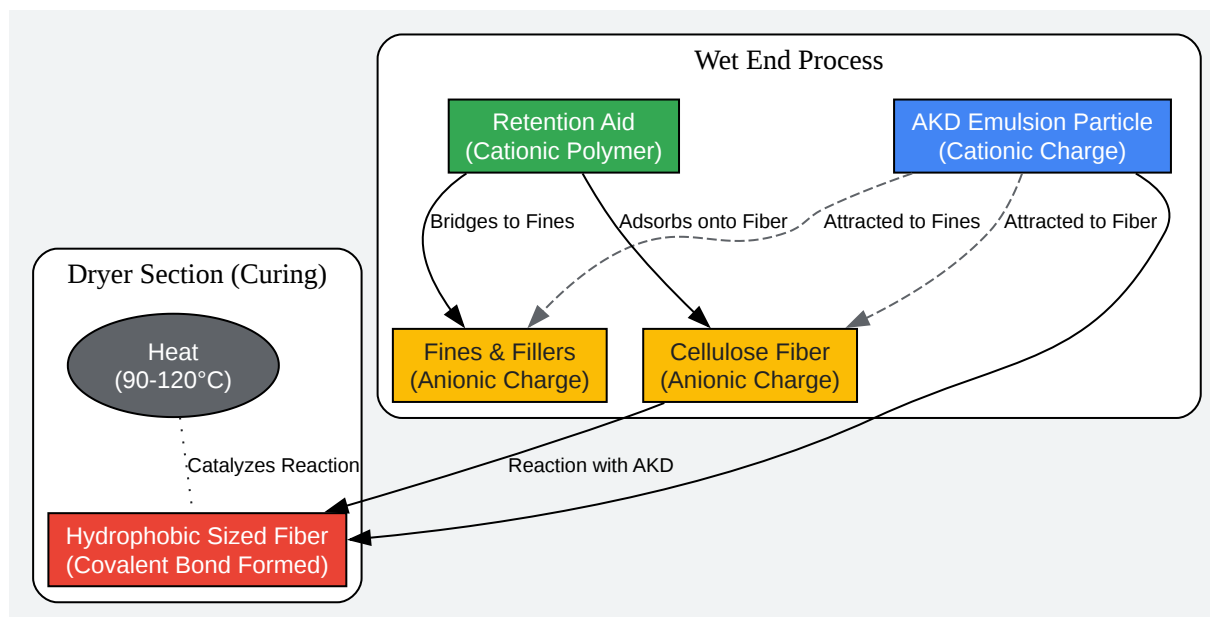
- Data Analysis:
  - Tabulate the Cobb60 values for each combination of AKD and retention aid dosage.
  - Analyze the data to identify the dosage combination that achieves the target sizing with the minimum amount of chemicals.

## Visualizations



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Caption: Troubleshooting workflow for addressing poor sizing performance.



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Caption: Interaction between AKD, retention aid, and cellulose fibers.

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## References

- 1. Why Alkyl Ketene Dimer (AKD) is the Preferred Sizing Agent for Paper Mills › Best Chemical Supplier in Southeast Asia [mffchem.com]
- 2. Factors Affecting AKD Sizing Efficiency in Papermaking - AMAZON [amazon-chem.cn]
- 3. ippta.co [ippta.co]
- 4. ruxinchem.com [ruxinchem.com]
- 5. sourcifychina.com [sourcifychina.com]



- 6. [bioresources.cnr.ncsu.edu](https://bioresources.cnr.ncsu.edu) [[bioresources.cnr.ncsu.edu](https://bioresources.cnr.ncsu.edu)]
- 7. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 8. How AKD and ASA Sizing Agents Improve Water Resistance in Modern Papermaking - AMAZON [[amazon-chem.cn](https://amazon-chem.cn)]
- 9. [iiste.org](https://iiste.org) [[iiste.org](https://iiste.org)]
- 10. How Retention Aids Improve Paper Mill Efficiency and Reduce Material Costs - AMAZON [[amazon-chem.cn](https://amazon-chem.cn)]
- 11. [cpl-polydadmac.com](https://cpl-polydadmac.com) [[cpl-polydadmac.com](https://cpl-polydadmac.com)]
- 12. [cellulosechemtechnol.ro](https://cellulosechemtechnol.ro) [[cellulosechemtechnol.ro](https://cellulosechemtechnol.ro)]
- 13. [ippta.co](https://ippta.co) [[ippta.co](https://ippta.co)]
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